

# "HPLC protocol for quantification of Carpinontriol B"

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## Compound of Interest

Compound Name: Carpinontriol B

Cat. No.: B15591623

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## An HPLC Protocol for the Quantification of Carpinontriol B

This application note provides a detailed protocol for the quantification of **Carpinontriol B**, a cyclic diarylheptanoid found in species of the *Carpinus* genus.[1] **Carpinontriol B**, along with other diarylheptanoids, has been the subject of research for its potential biological activities.[2][3][4] Accurate and precise quantification of this compound is essential for pharmacognostic studies, quality control of herbal medicines, and further pharmacological investigations. The method described herein is based on a validated Ultra-High-Performance Liquid Chromatography with Diode-Array Detection (UHPLC-DAD) approach.[1][5]

## Introduction

**Carpinontriol B** is a natural compound isolated from plants such as *Carpinus betulus* (European Hornbeam) and *Carpinus cordata*. [1][3] As a member of the diarylheptanoid class, it is characterized by two aromatic rings linked by a seven-carbon chain. The quantification of **Carpinontriol B** is crucial for understanding its distribution in plant materials and for the standardization of extracts used in research and potential therapeutic applications. This protocol outlines a robust and validated UHPLC-DAD method suitable for the determination of **Carpinontriol B** in plant extracts.

## Experimental Protocol

This section details the necessary reagents, equipment, and procedures for the quantification of **Carpinontriol B**.

## Materials and Reagents

- Solvents: HPLC-grade methanol and acetonitrile, reagent-grade chloroform, and ethyl acetate are required.[1]
- Water: Ultrapure water (e.g., from a Milli-Q system) should be used for all aqueous solutions. [5]
- Standards: A purified reference standard of **Carpinontriol B** with a purity of  $\geq 98\%$  is necessary for calibration.[6]
- Sample Matrix: The primary source of **Carpinontriol B** is the bark of *Carpinus betulus*. [1][5]

## Instrumentation

An Ultra-High-Performance Liquid Chromatography (UHPLC) system equipped with a photodiode array (PDA) detector is recommended for this analysis. A suitable system would be an ACQUITY UPLC H-Class PLUS System with a quaternary solvent delivery pump, an auto-sampler, a column compartment, and a PDA detector.[1]

## Sample Preparation

A detailed procedure for the extraction of **Carpinontriol B** from plant material is as follows:

- Extraction: Milled bark of *Carpinus betulus* is extracted with methanol and ethyl acetate.
- Fractionation: The extracts are then subjected to a combination of reversed-phase flash chromatography and high-performance liquid chromatography for the isolation of diarylheptanoids.[5]
- Solution Preparation: For stability and analysis, isolated compounds or extracts are dissolved in a suitable solvent such as methanol or a mixture of methanol and water.[1]

## Chromatographic Conditions

The following UHPLC-DAD conditions have been validated for the quantification of **Carpinontriol B**: [1][5]

Parameter	Condition
Column	ACQUITY UPLC BEH C18 (2.1 × 100 mm, 1.7 μm)
Mobile Phase	A: 0.1% Formic acid in water; B: Acetonitrile
Gradient	15–40% B (0–10 min), 40–100% B (10–11 min), 100% B (11–13 min), 100–15% B (13–13.1 min), 15% B (13.1–15 min)
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	2.0 μL
Detection Wavelength	210 nm

## Data Presentation

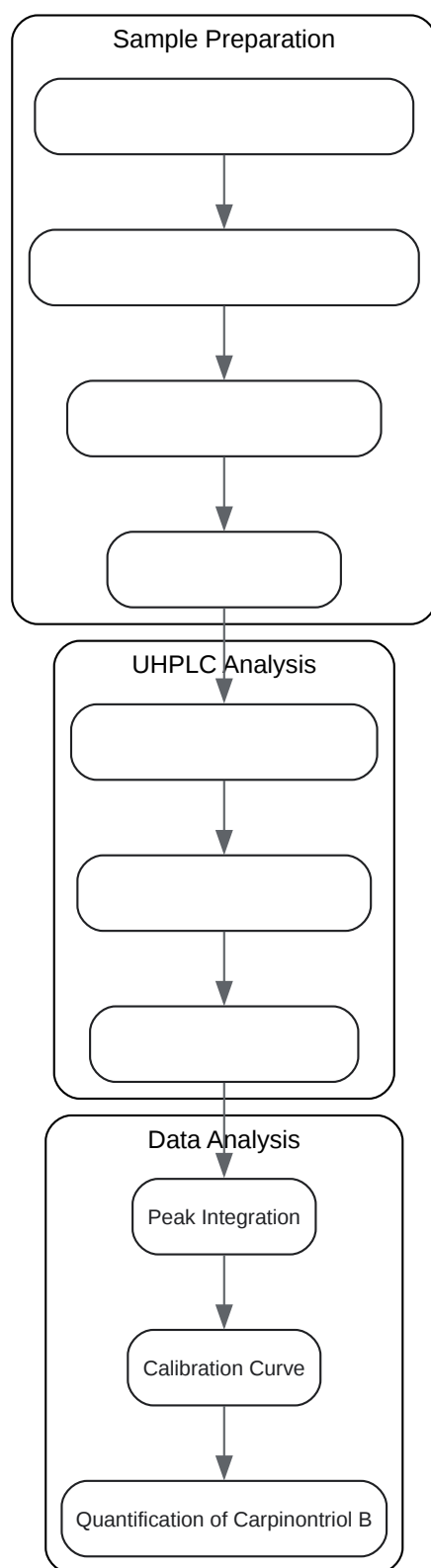
The quantification of **Carpinontriol B** in the bark of *Carpinus betulus* has been reported. The following table summarizes the quantitative data from a validated UHPLC-DAD method.

Plant Part	Compound	Concentration (mg/g of dry extract)
Bark	Carpinontriol B	1.15 ± 0.03

Data adapted from a study on the isolation and quantification of diarylheptanoids from European hornbeam.<sup>[5]</sup>

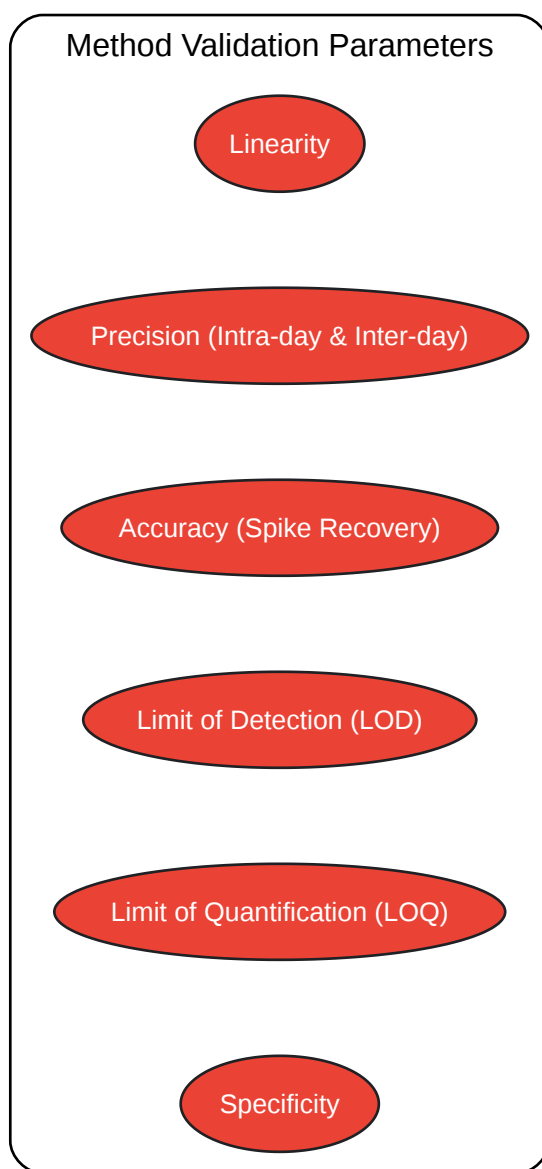
## Visualization

The following diagrams illustrate the experimental workflow for the quantification of **Carpinontriol B**.



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Caption: Experimental Workflow for **Carpinontriol B** Quantification.



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Caption: Key Parameters for HPLC Method Validation.

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